Application Note: Synthesis Protocol for 2-Bromo-N-(3,5-dimethoxyphenyl)benzamide

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Compound of Interest

Compound Name:	*2-bromo-N-(3,5-dimethoxyphenyl)benzamide*
Cat. No.:	*B5713614*

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Executive Summary & Scientific Rationale

This application note details the optimized synthesis of **2-bromo-N-(3,5-dimethoxyphenyl)benzamide**, a critical structural intermediate often utilized in Structure-Activity Relationship (SAR) studies for kinase inhibitors (specifically FGFR1 inhibitors) and receptor modulators.[1]

Scientific Context: The target molecule represents a "steric probe."[1] Unlike its para-substituted analogs (e.g., 4-bromo derivatives known for FGFR1 activity), the 2-bromo substituent introduces significant steric strain ortho to the carbonyl group.[1] This forces the amide bond out of planarity with the phenyl ring, creating a "twisted" conformation. Synthesizing this molecule allows researchers to validate:

- Binding Pocket Tolerance: Whether the biological target can accommodate bulky ortho-substituents.[1]
- Conformational Locking: The effect of restricting rotation around the phenyl-carbonyl bond on biological potency.[1]

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Synthetic Strategy: Due to the steric hindrance at the 2-position of the benzoic acid and the electron-rich nature of the 3,5-dimethoxyaniline, standard coupling reagents (EDC/HOBt) often exhibit sluggish kinetics. This protocol utilizes the Acid Chloride Activation Method, ensuring rapid and quantitative conversion even in the presence of steric barriers.

Retrosynthetic Analysis & Pathway

The synthesis is designed around a convergent amide coupling strategy.[1]

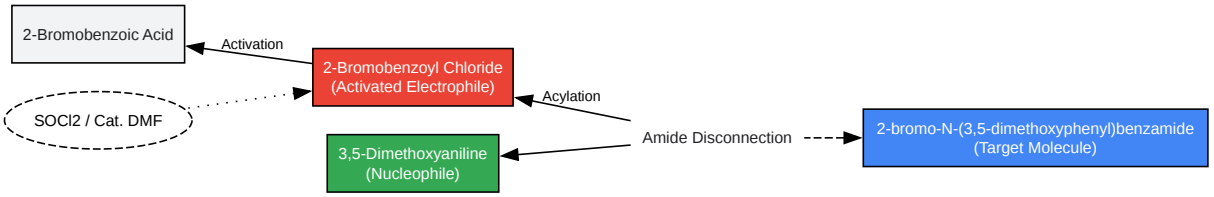

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Figure 1: Retrosynthetic disconnection showing the activation of the sterically hindered acid followed by nucleophilic attack.

Materials & Reagents

Purity Requirement: All reagents must be ACS grade or higher. The aniline is prone to oxidation; ensure it is stored under inert atmosphere if the bottle is old.[1]

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Reagent	MW (g/mol)	Equiv.[1]	Role	Key Property
2-Bromobenzoyl Chloride	219.46	1.1	Electrophile	Moisture Sensitive, Lachrymator
3,5-Dimethoxyaniline	153.18	1.0	Nucleophile	Electron-rich, Light Sensitive
Triethylamine (TEA)	101.19	1.5	Base	Scavenges HCl byproduct
Dichloromethane (DCM)	84.93	Solvent	Solvent	Anhydrous required
NaHCO3 (sat.[1] aq.)	84.01	Wash	Quench	Neutralizes excess acid

Note: If 2-bromobenzoyl chloride is unavailable, it can be generated in situ from 2-bromobenzoic acid using Thionyl Chloride (

) and catalytic DMF (Ref reflux 2h).[1]

Detailed Experimental Protocol

Phase 1: Preparation of Reaction Vessel

- Oven-dry a 100 mL Round Bottom Flask (RBF) and a magnetic stir bar.
- Purge the flask with Nitrogen (

) or Argon to remove atmospheric moisture.[1]
- Critical Check: Ensure the DCM is anhydrous. Water will hydrolyze the acid chloride back to the unreactive acid.[1]

Phase 2: Reaction Setup (0°C Start)

- Charge Nucleophile: Add 3,5-Dimethoxyaniline (1.53 g, 10.0 mmol) to the flask.
- Solvation: Add anhydrous DCM (20 mL) and stir until fully dissolved.

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- Base Addition: Add Triethylamine (TEA) (2.1 mL, 15.0 mmol) via syringe. The solution may darken slightly; this is normal.[1]
- Cooling: Place the flask in an ice-water bath (0°C) and stir for 10 minutes. Reasoning: Controlling the exotherm is crucial to prevent di-acylation or oxidation of the electron-rich aniline.[1]
- Electrophile Addition: Dissolve 2-Bromobenzoyl chloride (2.41 g, 11.0 mmol) in 5 mL DCM. Add this solution dropwise to the reaction mixture over 15 minutes.
  - Observation: A white precipitate (Triethylamine hydrochloride salts) will begin to form immediately.[1]

Phase 3: Reaction Progression[1]

- Remove the ice bath after addition is complete.[1]
- Allow the reaction to warm to Room Temperature (25°C).
- Stir for 3–5 hours.
- TLC Monitoring: Use 30% EtOAc in Hexanes.
  - Rf Aniline: ~0.3 (Stains purple/brown with ninhydrin or anisaldehyde).[1]
  - Rf Product: ~0.6 (UV active, does not stain with ninhydrin).[1]
  - Endpoint: Disappearance of the aniline spot.[1][2]

Phase 4: Workup & Purification[1]

- Quench: Dilute the reaction with 50 mL DCM.
- Acid Wash: Wash with 1M HCl (2 x 30 mL).[1] Purpose: Removes unreacted aniline and excess TEA.
- Base Wash: Wash with Sat.

  (2 x 30 mL). Purpose: Hydrolyzes and removes excess acid chloride (as benzoate).

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- Brine Wash: Wash with Sat. NaCl (1 x 30 mL).
- Drying: Dry the organic layer over anhydrous

  or

  .[1]
- Concentration: Filter and concentrate under reduced pressure (Rotavap) to yield a crude off-white solid.
- Recrystallization (Preferred): Dissolve the crude solid in minimal boiling Ethanol (~15 mL). Allow to cool slowly to RT, then to 4°C. Filter the white needles.

Workflow Visualization

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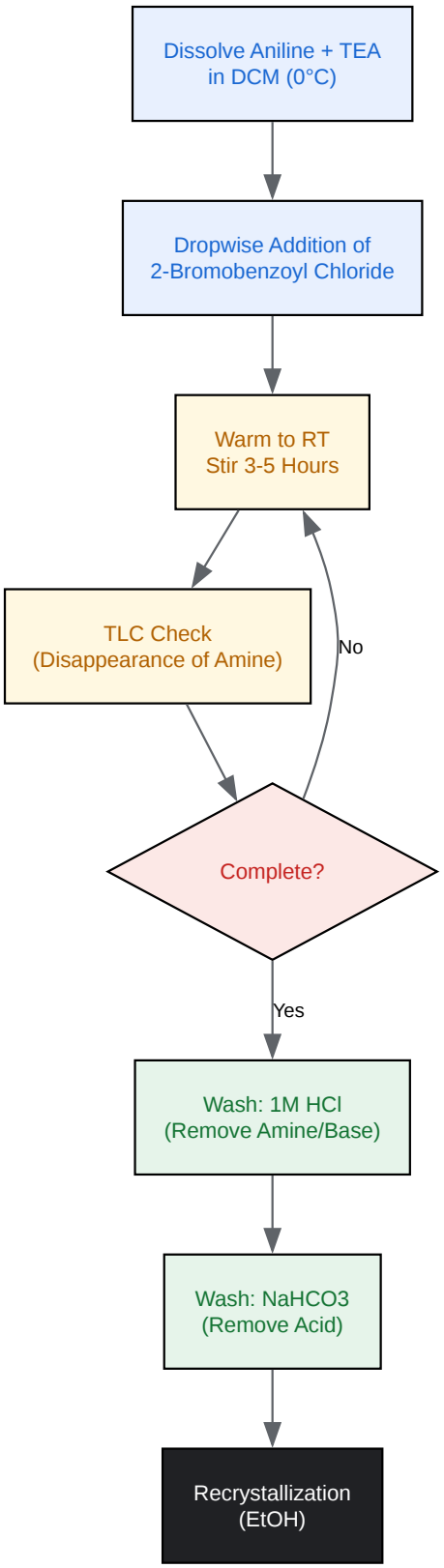

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Figure 2: Step-by-step process flow for the synthesis and purification.

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Self-Validating Analytical Data

To ensure the protocol was successful, compare your isolated product against these predicted parameters.

Parameter	Expected Value	Diagnostic Feature
Physical State	White crystalline solid	If yellow/brown, residual aniline or oxidation is present.[1]
Melting Point	145–150°C (Predicted)	Ortho-bromo usually lowers MP compared to para (213°C) due to symmetry breaking.[1]
Yield	85–92%	Lower yield indicates moisture in solvent (hydrolysis).[1]

1H NMR Validation (DMSO-d6, 400 MHz):

- 10.4 ppm (1H, s): Amide -NH-.[1] Diagnostic: Disappears on shake.
- 7.70 ppm (1H, d, J=8.0 Hz): Benzoyl H-3 (Ortho to Br).[1]
- 7.40–7.55 ppm (3H, m): Benzoyl H-4, H-5, H-6.[1]
- 6.95 ppm (2H, d, J=2.2 Hz): Aniline H-2, H-6.[1] Diagnostic: Meta-coupling doublet.
- 6.25 ppm (1H, t, J=2.2 Hz): Aniline H-4.[1]
- 3.72 ppm (6H, s): Methoxy -OCH3.[1] Diagnostic: Strong singlet integrating to 6H.

Troubleshooting & Optimization

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Issue	Root Cause	Corrective Action
Low Yield (<50%)	Hydrolysis of Acid Chloride	Ensure DCM is dry; increase Acid Chloride to 1.5 eq.
Product is Sticky/Oil	Rotameric impurities or solvent retention	Triturate with cold Hexanes or Diethyl Ether to induce precipitation.[1]
Starting Material Remains	Steric Hindrance	Reflux the reaction in DCM (40°C) or switch solvent to THF and reflux (66°C).
Red/Brown Color	Aniline Oxidation	Perform reaction under strict Nitrogen atmosphere; limit light exposure.[1]

Safety & Hazards (MSDS Summary)

- 2-Bromobenzoyl Chloride: Corrosive, causes severe skin burns and eye damage.[1] Lachrymator. Handle only in a fume hood.
- 3,5-Dimethoxyaniline: Harmful if swallowed or inhaled.[1] Potential skin sensitizer.[1]
- Dichloromethane: Suspected carcinogen.[1] Volatile. Use proper ventilation.[1]

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